

Essential Safety and Disposal Procedures for PD173955

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Compound of Interest

Compound Name: PD173955

Cat. No.: B1684432

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This guide provides immediate and essential safety and logistical information for the proper handling and disposal of **PD173955** in a laboratory setting. The following procedural guidance is designed to ensure the safety of researchers and compliance with standard laboratory practices.

Chemical and Physical Properties

A summary of the key properties of **PD173955** is provided below for easy reference.

Property	Value	Reference
CAS Number	260415-63-2	[1]
Molecular Formula	C ₂₁ H ₁₆ Cl ₂ N ₄ OS	[1]
Molecular Weight	443.35 g/mol	[1]
IC ₅₀ for Src	22 nM	[2][3][4]
Solubility in DMSO	12 mg/mL (27.07 mM)	[3]
Storage (Powder)	-20°C for 3 years	[3]
Storage (in Solvent)	-80°C for 1 year	[3]

Pre-Disposal Safety and Handling

Before beginning any disposal procedures, it is crucial to handle **PD173955** with appropriate care.

Personal Protective Equipment (PPE): Always wear appropriate personal protective equipment when handling **PD173955**. This includes:

- Chemical-resistant gloves
- Safety goggles
- A laboratory coat

Work Area: Conduct all handling and disposal preparations in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any dust or aerosols.[5]

Spill Management: In the event of a spill, cover the spillage with a suitable absorbent material. [5] Using non-sparking tools, collect the material and place it in an appropriate, sealed container for disposal.[5] Following the removal of the spilled material, decontaminate the spill site.[5]

Step-by-Step Disposal Protocol

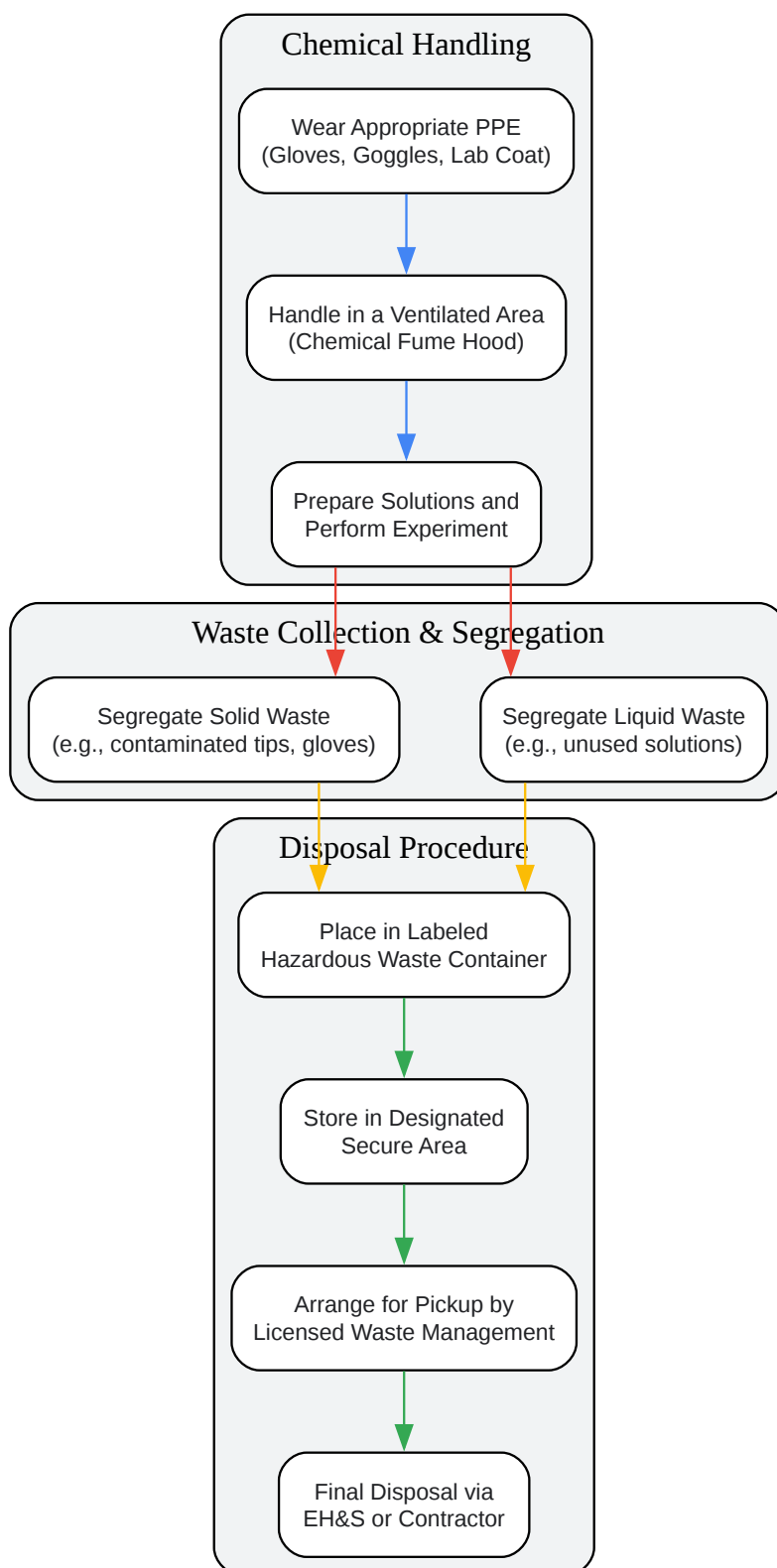
As specific disposal instructions for **PD173955** are not readily available, the following general procedure for the disposal of chemical waste from a research laboratory should be followed. These steps are based on standard laboratory safety guidelines.

- Segregation: Do not mix **PD173955** waste with other types of waste. It should be segregated as chemical waste.
- Waste Container:
 - Solid Waste: Place solid **PD173955** waste (e.g., contaminated consumables such as pipette tips, tubes, and gloves) into a designated, leak-proof, and clearly labeled hazardous waste container.[6][7]
 - Liquid Waste: Collect liquid waste containing **PD173955** (e.g., unused solutions) in a separate, sealed, and properly labeled hazardous waste container.[8][9] Ensure the container is compatible with the solvent used (e.g., DMSO).

- Labeling: Clearly label the waste container with "Hazardous Waste," the name of the chemical (**PD173955**), the concentration, the solvent, and the date of accumulation.
- Storage: Store the sealed waste container in a designated, secure area away from incompatible materials, awaiting pickup by a licensed waste management company.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health & Safety (EH&S) office or a certified hazardous waste disposal contractor.^[10] All waste must be disposed of in accordance with local, state, and federal regulations.^[10] Do not dispose of **PD173955** down the drain or in the regular trash.^[10]

Experimental Workflow for Handling and Disposal

The following diagram illustrates the standard workflow for handling and disposing of **PD173955** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **PD173955**.

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